

An In-depth Technical Guide to the Basic Solubility Profile of 3-Vinylbenzaldehyde

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Compound of Interest

Compound Name: 3-Vinylbenzaldehyde

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This technical guide provides a comprehensive overview of the known physicochemical properties of **3-Vinylbenzaldehyde**, with a focus on its solubility characteristics. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document also outlines detailed experimental protocols for determining its solubility profile in various solvents. This information is critical for applications in organic synthesis, polymer chemistry, and materials science.

Physicochemical Properties of 3-Vinylbenzaldehyde

3-Vinylbenzaldehyde, also known as 3-ethenylbenzaldehyde, is an aromatic aldehyde containing a vinyl functional group.^{[1][2]} Its chemical structure influences its reactivity and physical properties. A summary of its key properties is presented below.

Property	Value	Source
Molecular Formula	C ₉ H ₈ O	[1][2][3][4]
Molecular Weight	132.16 g/mol	[1][4]
Appearance	Colorless to off-white liquid	[2][5]
Density	1.04 g/mL at 25 °C	[2][3][5]
Boiling Point	102-103 °C at 11 Torr; 230.2°C at 760 mmHg	[2][3][5]
Flash Point	98.9 °C (210 °F) - closed cup	[2][3]
Refractive Index	n ₂₀ /D 1.58	[2][3][5]
CAS Number	19955-99-8	[1][2][4]

Solubility Profile

Quantitative solubility data for **3-Vinylbenzaldehyde** in common organic solvents and water is not extensively reported in peer-reviewed literature or chemical databases. However, based on the general principles of "like dissolves like" and the known solubility of similar aromatic aldehydes like benzaldehyde, a qualitative assessment can be made.

Water Solubility: Aromatic aldehydes generally exhibit low solubility in water.[6] The presence of the largely nonpolar benzene ring and the vinyl group in **3-Vinylbenzaldehyde** suggests that its solubility in water is likely to be poor. The polar aldehyde group can engage in hydrogen bonding with water, but the hydrophobic nature of the rest of the molecule is the dominant factor.

Organic Solvent Solubility: **3-Vinylbenzaldehyde** is expected to be soluble in a range of common organic solvents. Similar to benzaldehyde, it is likely to be miscible with or highly soluble in polar aprotic solvents such as diethyl ether, chloroform, and ethyl acetate, as well as in alcohols like methanol and ethanol.[6] Its solubility in nonpolar solvents such as hexanes is likely to be lower but still significant.

Experimental Protocols for Solubility Determination

To establish a quantitative solubility profile for **3-Vinylbenzaldehyde**, a systematic experimental approach is required. The following protocols describe methods to determine its solubility in various solvents.

1. Saturated Solution Method with Gravimetric Analysis

This is a classical and straightforward method for determining solubility.

- Materials: **3-Vinylbenzaldehyde**, selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, hexane), analytical balance, temperature-controlled shaker or water bath, filtration apparatus (e.g., syringe filters with appropriate membrane), vials.
- Procedure:
 - Add an excess amount of **3-Vinylbenzaldehyde** to a known volume of the chosen solvent in a sealed vial.
 - Equilibrate the mixture at a constant temperature (e.g., 25 °C) using a shaker or water bath for a sufficient period (e.g., 24-48 hours) to ensure saturation.
 - After equilibration, allow the solution to stand undisturbed for any undissolved material to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe and filter it to remove any suspended particles.
 - Weigh an empty, dry container.
 - Transfer the filtered solution to the pre-weighed container.
 - Evaporate the solvent under reduced pressure or in a fume hood.
 - Once the solvent is completely removed, weigh the container with the dissolved solute.
 - The solubility can then be calculated in terms of g/100 mL or mol/L.

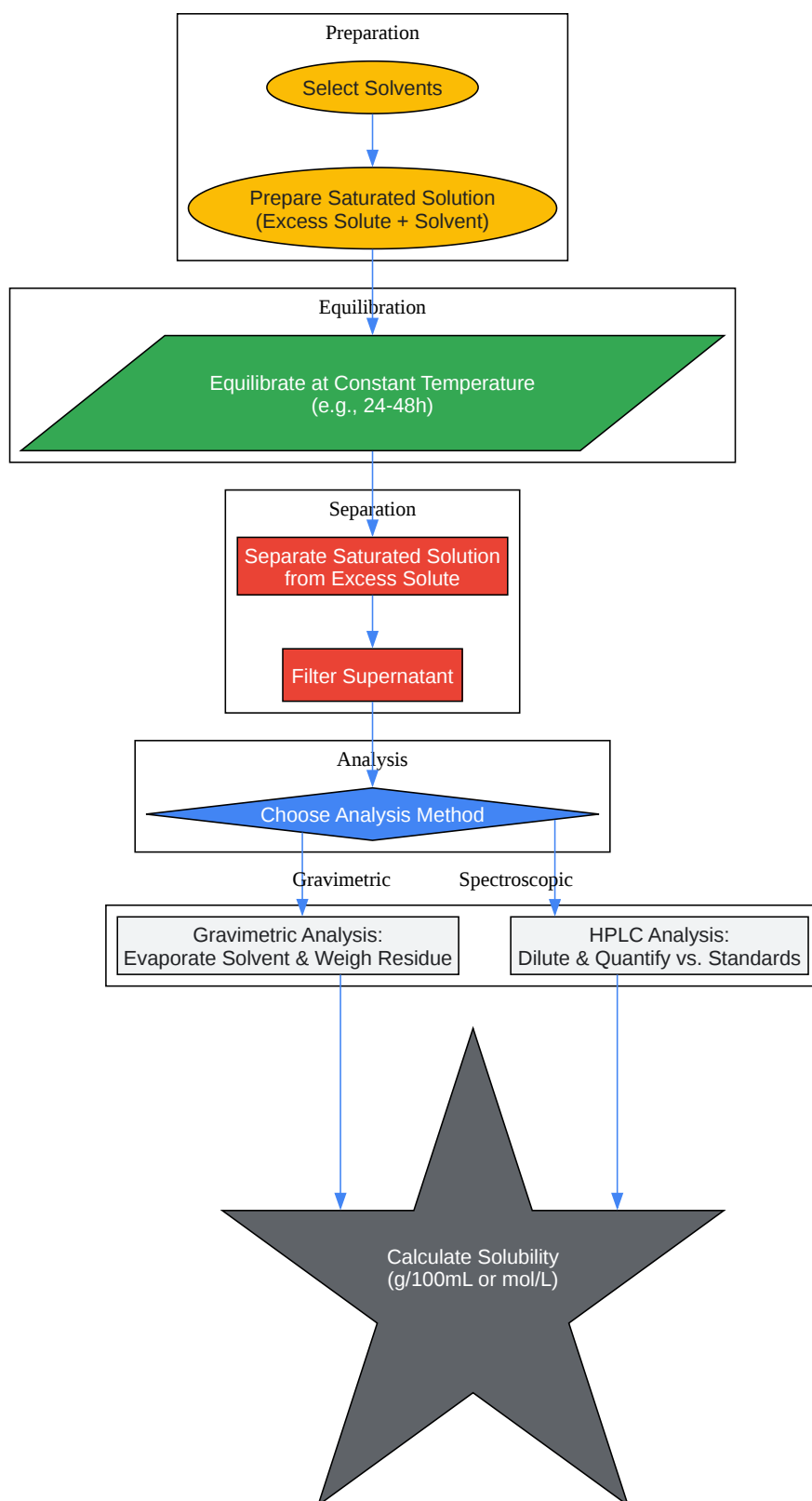
2. High-Performance Liquid Chromatography (HPLC) Method

This method is highly accurate and suitable for determining the solubility of aromatic aldehydes.[7]

- Materials: **3-Vinylbenzaldehyde**, selected solvents, HPLC system with a suitable detector (e.g., UV-Vis), appropriate HPLC column (e.g., C18), volumetric flasks, analytical balance.
- Procedure:
 - Prepare a series of standard solutions of **3-Vinylbenzaldehyde** of known concentrations in a suitable solvent (e.g., acetonitrile or methanol).
 - Generate a calibration curve by injecting the standard solutions into the HPLC and plotting the peak area against concentration.
 - Prepare saturated solutions of **3-Vinylbenzaldehyde** in the test solvents as described in the gravimetric method (steps 1-4).
 - Dilute a known volume of the filtered saturated solution with the HPLC mobile phase to a concentration that falls within the range of the calibration curve.
 - Inject the diluted sample into the HPLC and determine the peak area.
 - Using the calibration curve, calculate the concentration of **3-Vinylbenzaldehyde** in the diluted sample and then back-calculate the concentration in the original saturated solution.

Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **3-Vinylbenzaldehyde**.



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Caption: Workflow for determining the solubility of **3-Vinylbenzaldehyde**.

Conclusion

While specific quantitative solubility data for **3-Vinylbenzaldehyde** is not readily available, its chemical structure suggests poor solubility in water and good solubility in common organic solvents. For researchers and professionals requiring precise solubility values, the experimental protocols outlined in this guide provide a robust framework for their determination. Accurate solubility data is essential for optimizing reaction conditions, developing purification methods, and formulating products containing this versatile chemical intermediate.

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